

An In-depth Technical Guide to 4,4'-Dichlorobenzophenone-D8

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Compound of Interest

Compound Name: 4,4'-Dichlorobenzophenone-D8

Cat. No.: B567639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,4'-Dichlorobenzophenone-D8**, a deuterated stable isotope-labeled compound. It is intended to be a valuable resource for professionals in research, science, and drug development who utilize labeled compounds in their analytical methodologies. This document details the chemical and physical properties of **4,4'-Dichlorobenzophenone-D8**, provides a plausible synthesis protocol, and describes its application in a detailed experimental protocol for isotope dilution mass spectrometry.

Core Chemical Data

4,4'-Dichlorobenzophenone-D8 is the deuterated form of 4,4'-Dichlorobenzophenone, a known environmental contaminant and a metabolite of several pesticides, including DDT and dicofol.^[1] The incorporation of eight deuterium atoms into its structure makes it an ideal internal standard for quantitative analysis of its non-labeled counterpart by mass spectrometry.

Table 1: Chemical and Physical Properties of **4,4'-Dichlorobenzophenone-D8**

Property	Value
CAS Number	1219806-01-5[2][3][4][5]
Molecular Formula	C ₁₃ D ₈ Cl ₂ O
Molecular Weight	259.16 g/mol
Appearance	Off-white Solid
IUPAC Name	bis(4-chloro-2,3,5,6-tetradeuteriophenyl)methanone
Synonyms	4,4'-Dichlorobenzophenone D8, Bis(4-chlorophenyl)methanone-d8, 4,4'-DCBP-d8
Solubility	Soluble in Acetone
Storage	2-8°C
Isotopic Enrichment	≥98 atom % D
Unlabeled CAS Number	90-98-2

Synthesis Protocol

While specific proprietary synthesis methods for **4,4'-Dichlorobenzophenone-D8** are not publicly detailed, a plausible and common method is via a Friedel-Crafts acylation reaction. This protocol is adapted from the known synthesis of the unlabeled 4,4'-dichlorobenzophenone.

Experimental Protocol: Synthesis of **4,4'-Dichlorobenzophenone-D8**

Objective: To synthesize **4,4'-Dichlorobenzophenone-D8** by the acylation of chlorobenzene-d5 with 4-chlorobenzoyl chloride.

Materials:

- Chlorobenzene-d5
- 4-Chlorobenzoyl chloride
- Anhydrous aluminum chloride (AlCl₃)

- Dichloromethane (anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Hexane
- Ethyl acetate

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add anhydrous aluminum chloride (1.1 equivalents) to anhydrous dichloromethane.
- **Addition of Reactants:** Cool the suspension to 0°C in an ice bath. Add chlorobenzene-d5 (1.0 equivalent) to the stirred suspension.
- **Acylation:** Dissolve 4-chlorobenzoyl chloride (1.0 equivalent) in anhydrous dichloromethane and add it dropwise to the reaction mixture via the dropping funnel over 30 minutes.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- **Quenching:** Carefully quench the reaction by slowly pouring the mixture into a beaker containing crushed ice and 1 M hydrochloric acid.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with 1 M hydrochloric acid, water, saturated sodium bicarbonate solution, and brine.

- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane-ethyl acetate gradient to yield **4,4'-Dichlorobenzophenone-D8** as an off-white solid.

Application in Analytical Chemistry

The primary application of **4,4'-Dichlorobenzophenone-D8** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 4,4'-Dichlorobenzophenone in various matrices, particularly in environmental and biological samples.

Experimental Protocol: Quantification of 4,4'-Dichlorobenzophenone in Water Samples using GC-MS and 4,4'-Dichlorobenzophenone-D8 as an Internal Standard

Objective: To accurately quantify the concentration of 4,4'-Dichlorobenzophenone in a water sample using gas chromatography-mass spectrometry (GC-MS) with isotope dilution.

Materials and Instrumentation:

- **4,4'-Dichlorobenzophenone-D8** solution (internal standard)
- 4,4'-Dichlorobenzophenone analytical standard
- Water sample
- Dichloromethane (pesticide residue grade)
- Sodium sulfate (anhydrous)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Procedure:

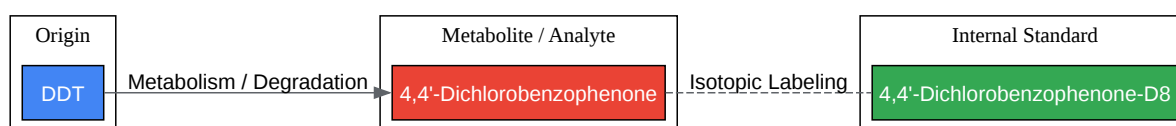
- **Sample Preparation:**

- Filter the water sample (e.g., 500 mL) to remove particulate matter.
- Spike the water sample with a known amount of **4,4'-Dichlorobenzophenone-D8** internal standard solution.
- Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by deionized water.
 - Load the spiked water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
 - Wash the cartridge with deionized water to remove interferences.
 - Dry the cartridge under a stream of nitrogen.
 - Elute the analyte and internal standard from the cartridge with dichloromethane.
- Concentration and Solvent Exchange:
 - Dry the eluate by passing it through a small column of anhydrous sodium sulfate.
 - Concentrate the sample to a final volume of 1 mL under a gentle stream of nitrogen.
- GC-MS Analysis:
 - Injection: Inject 1 μ L of the final extract into the GC-MS system.
 - Gas Chromatography:
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.
 - Injector Temperature: 250°C.
 - Oven Program: Start at 100°C, hold for 1 min, ramp to 280°C at 10°C/min, and hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate.

- Mass Spectrometry:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - 4,4'-Dichlorobenzophenone (unlabeled): m/z 250 (molecular ion), 139, 111.
 - **4,4'-Dichlorobenzophenone-D8** (labeled): m/z 258 (molecular ion), 144, 115.
- Quantification:
 - Create a calibration curve using standards containing known concentrations of 4,4'-Dichlorobenzophenone and a fixed concentration of the **4,4'-Dichlorobenzophenone-D8** internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for both the standards and the sample.
 - Determine the concentration of 4,4'-Dichlorobenzophenone in the sample by comparing its peak area ratio to the calibration curve.

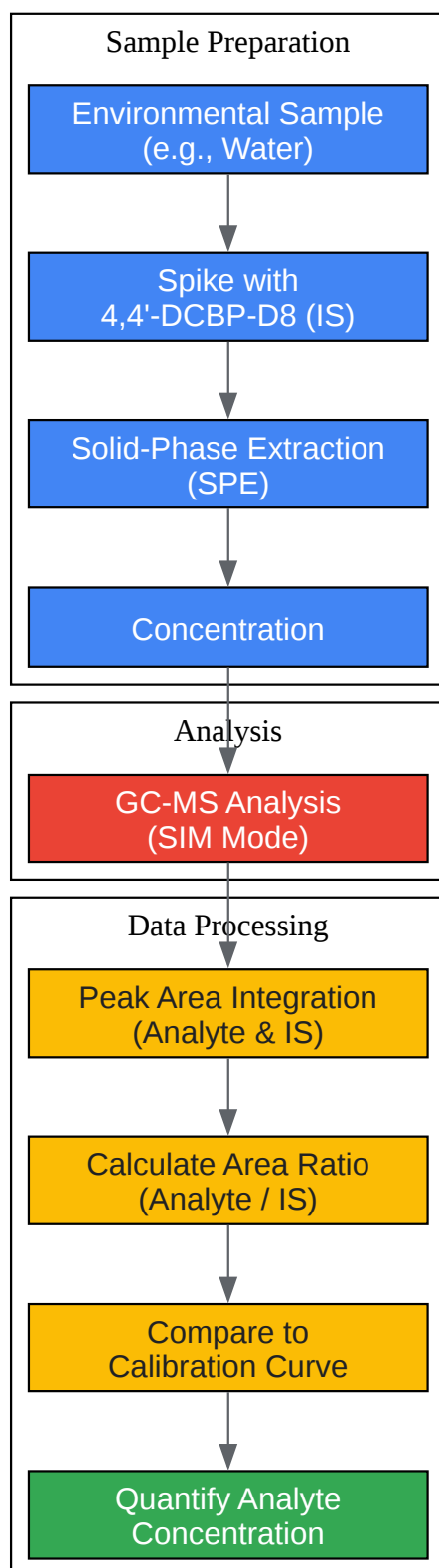
Visualizations

The following diagrams illustrate key concepts and workflows related to **4,4'-Dichlorobenzophenone-D8**.



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Relationship between 4,4'-Dichlorobenzophenone and its Deuterated Analog.



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